

# Comparative Technical Guide: Cyclopentadecanol vs. Pentadecalactone (Exaltolide)

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: Cyclopentadecanol

CAS No.: 4727-17-7

Cat. No.: B1583702

[Get Quote](#)

## Executive Summary

This guide provides a critical analysis of **Cyclopentadecanol** (the 15-membered macrocyclic alcohol) and its lactone analogue, Pentadecalactone (also known as Exaltolide, Thibetolide, or **Cyclopentadecanolide**).

While both compounds share a macrocyclic C15 backbone, their utility diverges significantly due to functional group pharmacophores. Pentadecalactone is a "powerhouse" musk agonist and a critical monomer for biodegradable biomedical polymers (PPDL). In contrast, **Cyclopentadecanol** exhibits significantly attenuated olfactory potency and serves primarily as a metabolic intermediate or lipophilic modifier. This guide synthesizes olfactory receptor data, synthetic pathways, and biomedical applications to support material selection in formulation and drug delivery.

## Molecular Architecture & Physiochemical Profile

The fundamental difference lies in the polar head group: the hydroxyl (-OH) of the alcohol versus the ester (-COO-) of the lactone. This subtle shift dictates their interaction with G-protein coupled receptors (GPCRs) and hydrolytic stability.

## Table 1: Physiochemical Comparison

Feature	Cyclopentadecanol (Alcohol)	Pentadecalactone (Lactone)
IUPAC Name	Cyclopentadecanol	Oxacyclohexadecan-2-one
Common Trade Names	Exaltol	Exaltolide, Thibetolide, Pentalide
CAS Number	502-72-7	106-02-5
Molecular Weight	226.40 g/mol	240.38 g/mol
LogP (Lipophilicity)	~6.1 (High)	~5.8 (High)
Physical State (20°C)	Crystalline Solid	Crystalline Solid
Olfactory Threshold	High (Weak Odor)	Low (Strong Musk Character)
Key Reactivity	Oxidation to Ketone; Esterification	Hydrolysis to Hydroxy-acid; Ring-Opening Polymerization (ROP)

## Olfactory Performance & Receptor Mechanism

For researchers in sensory science and fragrance chemistry, the distinction in odor efficacy is non-trivial. It is not merely a difference in "note" but in receptor agonism.

### The "Musk" Factor: Receptor Agonism

Recent studies on the human musk receptor OR5AN1 have elucidated the molecular basis for this disparity.

- **Pentadecalactone (Lactone):** Acts as a full agonist. The carbonyl oxygen functions as a critical hydrogen bond acceptor within the receptor's hydrophobic pocket, triggering a strong conformational change.
- **Cyclopentadecanol (Alcohol):** Acts as a weak agonist or "ghost" molecule. The hydroxyl group lacks the specific electronic geometry required to stabilize the active state of OR5AN1 efficiently.

“

*Technical Insight: The "Musk Rule" generally favors ketones (e.g., Exaltone) and lactones.*

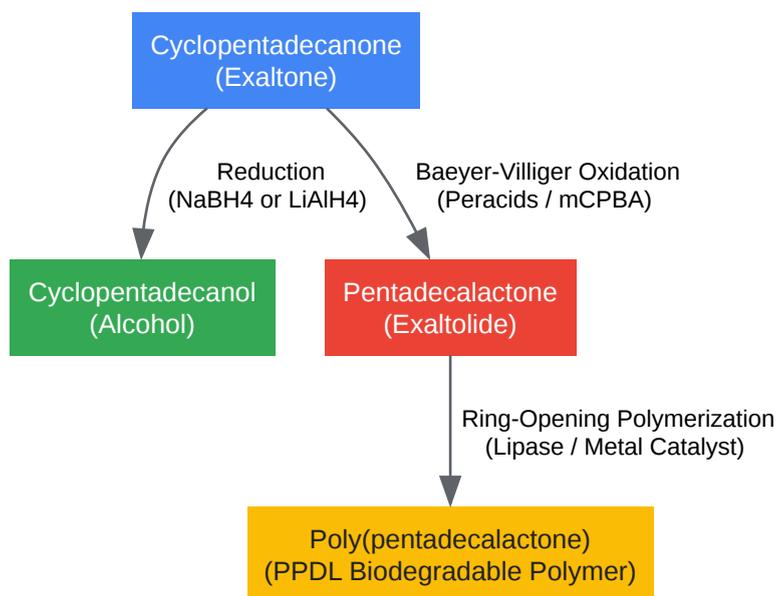
*Reduction of the ketone to the alcohol (**Cyclopentadecanol**) typically results in a "flattening" of the odor profile, rendering it faint and less animalic.*

## Synthetic Pathways & Manufacturing

The synthesis of these molecules often diverges from a common precursor:

Cyclopentadecanone (Exaltone). Understanding this divergence is crucial for scale-up and impurity profiling.

### Figure 1: Divergent Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: Divergent synthesis from the ketone precursor. The lactone pathway opens the door to polymerization, while the alcohol pathway is terminal.

## Protocol Summary: Baeyer-Villiger Oxidation (Ketone to Lactone)

- Reagents: m-Chloroperoxybenzoic acid (mCPBA) or Trifluoroacetic acid.
- Conditions: Dichloromethane (DCM), 0°C to Room Temp.
- Mechanism: Nucleophilic attack of peracid on the carbonyl carbon -> Criegee intermediate -> Migration of alkyl group -> Lactone formation.
- Critical Control Point: Regioselectivity is not an issue (symmetrical ketone), but temperature control is vital to prevent ring fragmentation.

## Biomedical & Drug Development Applications

For the pharmaceutical audience, the Lactone is the superior candidate for material science applications, while the Alcohol serves as a permeation tool.

### A. Pentadecalactone: The Biodegradable Scaffold

Pentadecalactone is a cyclic ester monomer used to synthesize Poly(pentadecalactone) (PPDL) via enzymatic Ring-Opening Polymerization (ROP).

- Performance: PPDL is a polyester with properties similar to polyethylene but is biodegradable and biocompatible.
- Application:
  - Drug Eluting Depots: Hydrophobic drugs can be encapsulated in PPDL matrices.
  - Sutures & Implants: High tensile strength and slow degradation rates (slower than PCL).
  - Toxicity: Non-cytotoxic to human dermal fibroblasts; generally recognized as safe (GRAS) for flavor use.

### B. Cyclopentadecanol: The Permeation Enhancer

Macrocyclic alcohols are investigated for their ability to disrupt the stratum corneum lipid bilayer reversibly.

- Mechanism: The large hydrophobic ring inserts into lipid tails, while the polar head group creates a disturbance in the polar head region of the bilayer, increasing fluidity.
- Utility: Transdermal drug delivery formulations where non-irritating penetration enhancement is required.

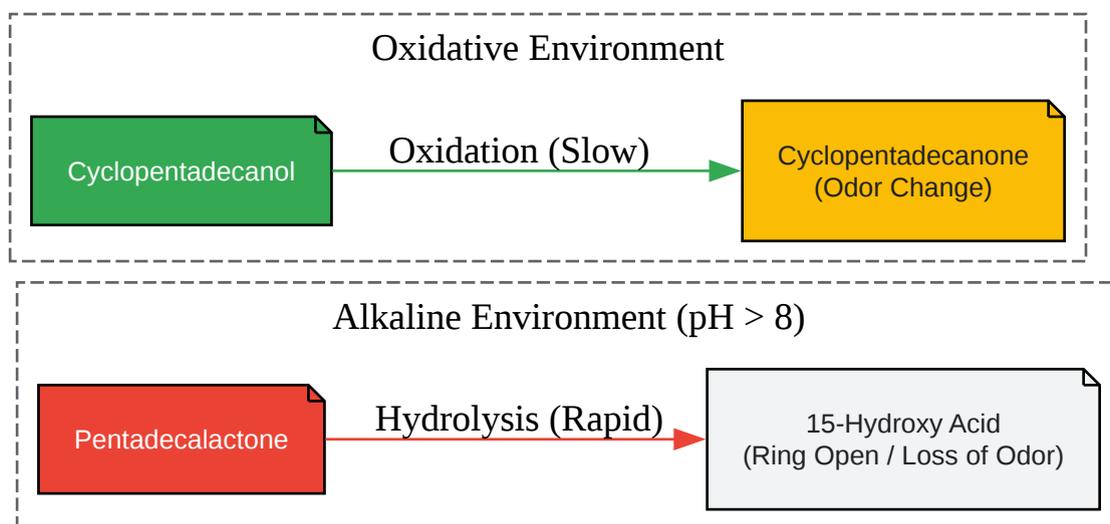
**Table 2: Biological Utility Matrix**

Application Area	Pentadecalactone (Lactone)	Cyclopentadecanol (Alcohol)
Polymer Synthesis	Primary Monomer (Enzymatic ROP)	Not Applicable (Chain terminator)
Drug Delivery	Microspheres, Nanoparticles	Permeation Enhancer (Excipient)
Metabolic Fate	Hydrolysis to 15-hydroxypentadecanoic acid	Oxidation to Ketone; Glucuronidation
Toxicity Profile	Low (NOAEL > 250 mg/kg/day)	Low (Likely similar, less data)

## Stability & Formulation Logic

When selecting between these analogues for a formulation, stability is the deciding factor.

## Figure 2: Stability & Degradation Logic



[Click to download full resolution via product page](#)

Caption: Stability profiles. Lactones are vulnerable to base hydrolysis; Alcohols are vulnerable to oxidation.

- **Lactone Risk:** In high pH formulations (e.g., soaps, basic drug carriers), the lactone ring opens to form the hydroxy-acid salt, resulting in a complete loss of musk odor and structural integrity of the polymer.
- **Alcohol Risk:** Stable in base, but susceptible to oxidation in the presence of air/light, reverting to the ketone (Exaltone), which changes the odor profile (becomes stronger/more animalic).

## References

- Ahmed, L., et al. (2018). "Molecular mechanism of activation of human musk receptors OR5AN1 and OR1A1 by (R)-muscone and diverse other musk-smelling compounds." *Proceedings of the National Academy of Sciences (PNAS)*. [1]
- Fernández, J., et al. (2014). "Synthesis and properties of  $\omega$ -pentadecalactone-co- $\delta$ -hexalactone copolymers: a biodegradable thermoplastic elastomer." *RSC Advances*.
- Research Institute for Fragrance Materials (RIFM). (2020). "Safety Assessment of **Cyclopentadecanolide (Pentadecalactone)**." *Food and Chemical Toxicology*.

- Arctander, S. (1969). Perfume and Flavor Chemicals (Aroma Chemicals). "Monographs on Exaltolide and Exaltone."
- Belsito, D., et al. (2011). "A toxicologic and dermatologic assessment of macrocyclic lactones and lactide derivatives when used as fragrance ingredients." Food and Chemical Toxicology.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [Comparative Technical Guide: Cyclopentadecanol vs. Pentadecalactone (Exaltolide)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1583702#cyclopentadecanol-versus-its-lactone-analogue-a-comparative-study>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)